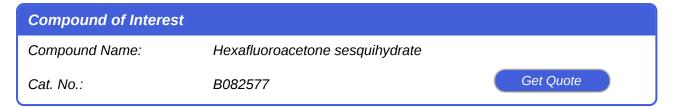


An In-depth Technical Guide to the Safe Handling of Hexafluoroacetone Sesquihydrate

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For researchers, scientists, and drug development professionals, a comprehensive understanding of the chemical hazards and adherence to strict safety protocols are paramount when working with reactive compounds. **Hexafluoroacetone sesquihydrate**, a hydrated form of the highly reactive gas hexafluoroacetone, presents significant health and safety risks that necessitate careful handling and a thorough understanding of its properties.[1][2] This guide provides a detailed overview of the safety data, handling precautions, and emergency procedures for **hexafluoroacetone sesquihydrate**.

Section 1: Chemical and Physical Properties

Hexafluoroacetone sesquihydrate is a colorless liquid and the hydrate form of the highly toxic gas, hexafluoroacetone.[2][3] It is crucial to understand its physical and chemical properties to manage its risks effectively.



Property	Value	Source
Appearance	Colorless liquid or low melting solid	[4]
Molecular Formula	C3F6O · 1.5H2O	[3]
CAS Number	13098-39-0	[5]
Boiling Point	234.3°C at 760 mmHg	[5]
Melting Point	10°C	[5]
Density	1.690 g/cm ³	[5]
Vapor Density	1.65 (vs air)	[1][3]
Vapor Pressure	5010 mmHg at 25°C	[5]
Solubility in Water	Reacts with water	[1][2]
рН	Acidic (pH = 1 for undiluted sesquihydrate)	[3]

Section 2: Hazard Identification and Toxicity

Hexafluoroacetone sesquihydrate is classified as a hazardous substance with multiple routes of exposure leading to severe health effects.

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 3)
- Acute Toxicity, Dermal (Category 3)
- Skin Irritation (Category 2)
- Serious Eye Irritation (Category 2A)
- Specific Target Organ Toxicity Single Exposure (Category 3), Respiratory Tract Irritation

Summary of Toxicological Effects:



- Acute Effects: The substance is severely irritating to the eyes, skin, and respiratory tract.[1]
 Inhalation may cause lung edema, and the effects can be delayed.[1] Direct contact can
 cause severe skin burns and eye damage.[1][3] Ingestion is toxic and can produce chemical
 burns in the oral cavity and gastrointestinal tract.[3][6] Animal studies indicate that ingestion
 of less than 40 grams may be fatal or cause serious health damage.[3]
- Chronic Effects: Animal tests suggest that this substance may cause malformations in human babies.[1] It is suspected of damaging fertility or the unborn child.[5][7]

Toxicity Data	Value	Source
Oral Toxicity	Toxic if swallowed.[5] Quantitative data not available.	[5]
Dermal Toxicity	Toxic in contact with skin.[5] Quantitative data not available.	[5]
Inhalation Toxicity	May cause respiratory irritation.[5] Fatal if inhaled (for the anhydrous gas).[1]	[1][5]

Section 3: Handling Precautions and Personal Protective Equipment (PPE)

A stringent set of handling precautions and the consistent use of appropriate personal protective equipment are mandatory to minimize exposure risk.

Engineering Controls:

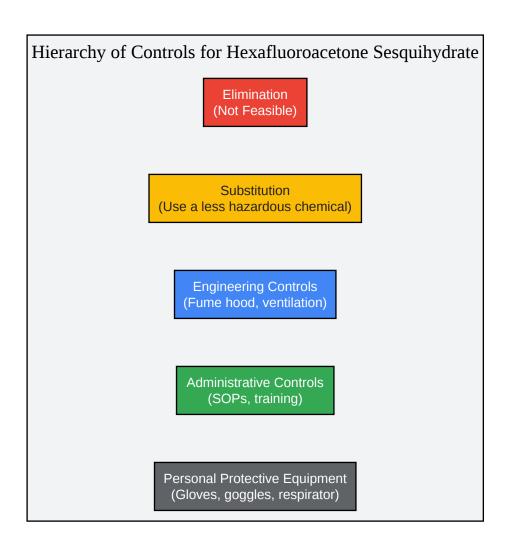
- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Local exhaust ventilation should be used to control airborne concentrations.[1]
- Emergency eyewash stations and safety showers must be readily accessible in the immediate work area.[8]

Personal Protective Equipment (PPE):



- Eye/Face Protection: Wear safety spectacles, a face shield, or eye protection in combination with respiratory protection.[1]
- Skin Protection: Wear solvent-resistant gloves and protective clothing.[8] Cold-insulating gloves should be considered due to the potential for frostbite from the anhydrous form.[1]
- Respiratory Protection: Use a self-contained breathing apparatus (SCBA) or other appropriate respiratory protection when ventilation is inadequate.[1][6]

The following diagram illustrates the hierarchy of controls for handling **hexafluoroacetone sesquihydrate**, from most to least effective.



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Hierarchy of Controls Diagram



Section 4: Experimental Protocols - Safe Handling and Emergency Procedures

Adherence to established protocols is critical for ensuring laboratory safety.

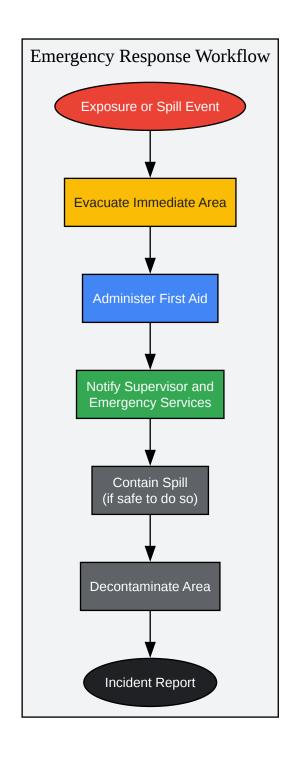
Standard Operating Procedure (SOP) for Handling:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Verify that the fume hood is functioning properly and that emergency equipment is accessible.
- Dispensing: Conduct all transfers of hexafluoroacetone sesquihydrate within a certified chemical fume hood. Avoid splashing and the generation of aerosols.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[7] Keep away from incompatible materials such as strong oxidizing agents, water, and acids.[1][7] Store in a locked cabinet or area.[1]
- Disposal: Dispose of waste material in accordance with national and local regulations. Do not mix with other waste. Uncleaned containers should be treated as the product itself.

Emergency Procedures:

The following workflow outlines the immediate actions to be taken in the event of an exposure or spill.





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Emergency Response Workflow

First-Aid Measures:



- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[1] If breathing is difficult, administer artificial respiration.[1] Seek immediate emergency medical help.[1]
- Skin Contact: Immediately remove all contaminated clothing.[8] Rinse the skin with plenty of water or shower.[1] For frostbite, rinse with plenty of water but do not remove clothing.[1]
 Seek immediate medical attention.[1]
- Eye Contact: Rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do. Continue rinsing.[1] Seek immediate medical attention.
- Ingestion: Rinse mouth. Do NOT induce vomiting.[1] Immediately call a poison center or doctor.

Spill Response:

- Small Spills: Absorb with an inert material such as vermiculite, dry sand, or earth and place in a sealed container for disposal.[8]
- Large Spills: Evacuate the danger area and consult an expert. Prevent the product from entering drains. Use a fine water spray to remove the gas.[1]

Section 5: Stability and Reactivity

Hexafluoroacetone is a highly reactive substance.[2]

- Reactivity: It reacts vigorously with water and moisture to form a highly acidic hydrate.[1][9] It attacks glass and most metals.[1][9]
- Chemical Stability: The product is chemically stable under standard ambient conditions (room temperature).
- Incompatible Materials: Avoid contact with water, acids, and strong oxidizing agents.[1][7]
- Hazardous Decomposition Products: When heated to decomposition, it emits highly toxic fumes of fluorides and carbon monoxide.[1][8]



This technical guide is intended to provide comprehensive safety information for handling **hexafluoroacetone sesquihydrate**. It is imperative that all users receive proper training and adhere to all institutional and regulatory safety protocols. Always consult the most recent Safety Data Sheet (SDS) from your supplier before use.

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